

Dodecyl 4-nitrobenzoate CAS number and molecular weight

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Compound of Interest

Compound Name: Dodecyl 4-nitrobenzoate

Cat. No.: B15351283

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Technical Guide: Dodecyl 4-Nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dodecyl 4-nitrobenzoate**, including its chemical properties, synthesis, and potential applications, particularly as a substrate in enzymatic assays relevant to drug discovery and development.

Core Compound Data

Dodecyl 4-nitrobenzoate is an ester of dodecanol and 4-nitrobenzoic acid. Its key identifiers and molecular properties are summarized below.

Property	Value	Reference
CAS Number	35507-03-0	[1][2]
Molecular Formula	C ₁₉ H ₂₉ NO ₄	[1][2]
Molecular Weight	335.4379 g/mol	[1][2]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Dodecyl 4-nitrobenzoate**, such as melting point and solubility, are not readily available in public literature. However,

based on its structure—a long alkyl chain attached to an aromatic nitrobenzoate group—it is expected to be a solid at room temperature with high lipophilicity and good solubility in common organic solvents like ethanol, acetone, and chloroform, with limited solubility in water.

Spectroscopic Data

A mass spectrum for **Dodecyl 4-nitrobenzoate** is available from the NIST WebBook, which can be used for its identification.^[1] While specific NMR and IR spectra for this compound are not widely published, data for related short-chain 4-nitrobenzoate esters can serve as a reference for identifying characteristic peaks.

Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis of **Dodecyl 4-nitrobenzoate** and its application in enzymatic assays. These protocols are based on established methods for similar long-chain 4-nitrobenzoate esters.

Synthesis of Dodecyl 4-Nitrobenzoate

A common method for the synthesis of **Dodecyl 4-nitrobenzoate** is the esterification of 4-nitrobenzoic acid with dodecanol.

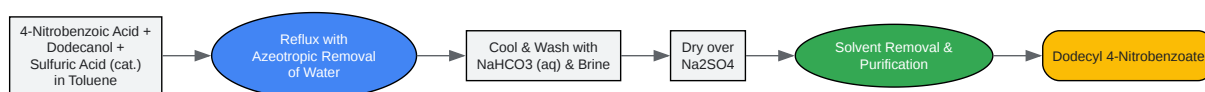
Materials:

- 4-Nitrobenzoic acid
- Dodecanol
- Sulfuric acid (catalyst)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Sodium bicarbonate solution (for washing)
- Anhydrous sodium sulfate (for drying)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine 4-nitrobenzoic acid and a slight excess of dodecanol in toluene.
- Add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux and continue until the theoretical amount of water is collected in the Dean-Stark trap.
- Cool the reaction mixture to room temperature.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter and remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

Synthesis Workflow



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Caption: General workflow for the synthesis of **Dodecyl 4-nitrobenzoate**.

Enzymatic Hydrolysis Assay

Dodecyl 4-nitrobenzoate can be used as a chromogenic substrate to measure the activity of esterases and lipases. The hydrolysis of the ester bond releases 4-nitrophenol, which has a distinct yellow color and can be quantified spectrophotometrically.

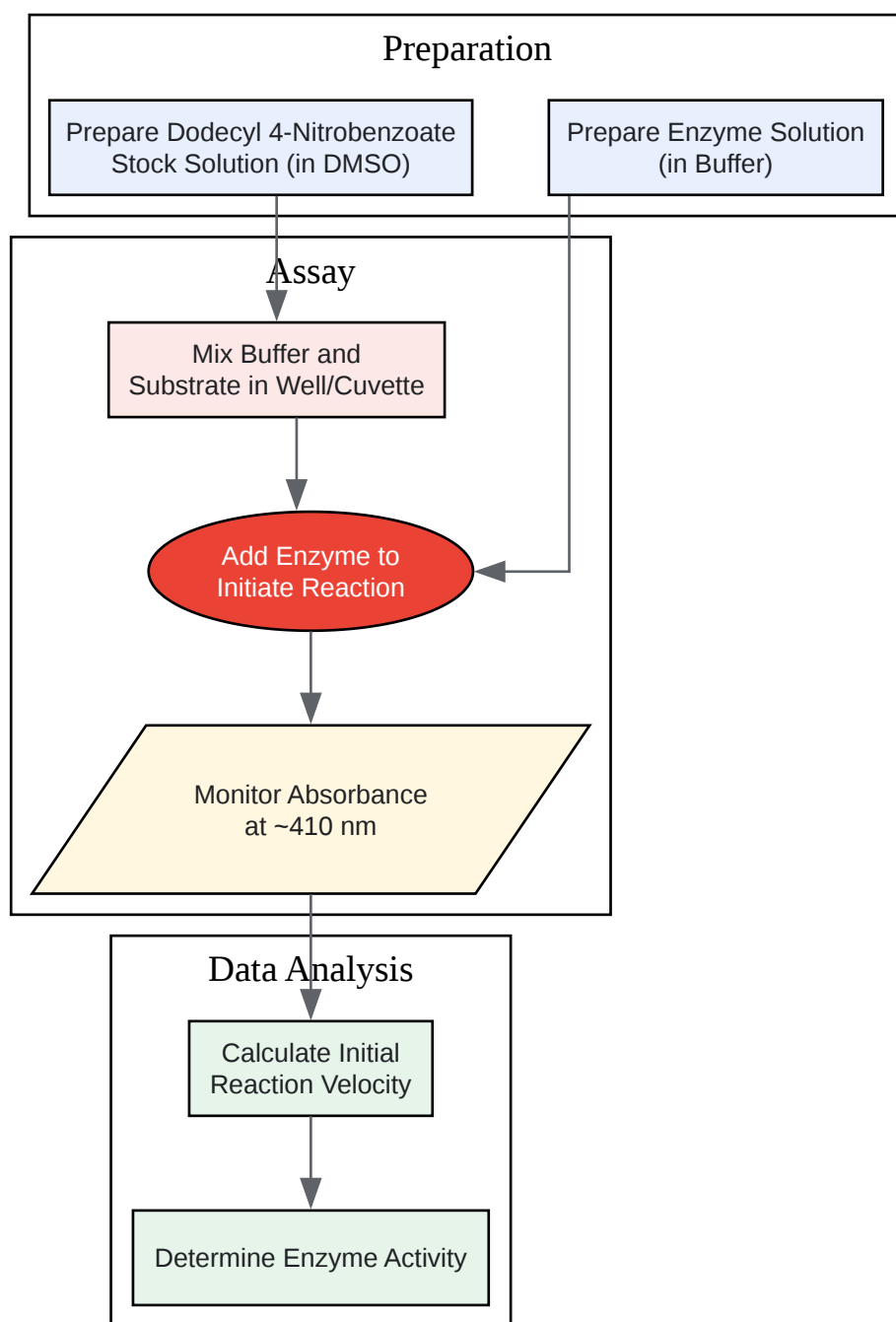
Materials:

- **Dodecyl 4-nitrobenzoate**
- Buffer solution (e.g., phosphate or Tris buffer at optimal pH for the enzyme)
- Enzyme solution (e.g., lipase or esterase)
- Organic solvent for substrate stock solution (e.g., DMSO or ethanol)
- Microplate reader or spectrophotometer

Procedure:

- **Substrate Preparation:** Prepare a stock solution of **Dodecyl 4-nitrobenzoate** in a suitable organic solvent (e.g., 10 mM in DMSO).
- **Reaction Mixture:** In a microplate well or a cuvette, add the buffer solution.
- Add a small volume of the **Dodecyl 4-nitrobenzoate** stock solution to the buffer to achieve the desired final concentration. Ensure proper mixing to disperse the substrate.
- **Initiate Reaction:** Add the enzyme solution to the reaction mixture to start the reaction.
- **Measurement:** Monitor the increase in absorbance at approximately 405-410 nm over time. This corresponds to the release of 4-nitrophenolate ion.
- **Data Analysis:** Calculate the initial reaction velocity from the linear portion of the absorbance versus time plot. The concentration of released 4-nitrophenol can be determined using its molar extinction coefficient.

Enzymatic Assay Workflow



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Caption: Workflow for a typical enzymatic hydrolysis assay.

Applications in Drug Development

Long-chain 4-nitrobenzoate esters, such as **Dodecyl 4-nitrobenzoate**, are valuable tools in drug development for several reasons:

- **Enzyme Characterization:** They serve as substrates for characterizing the activity and substrate specificity of hydrolytic enzymes, which can be drug targets or involved in drug metabolism.
- **High-Throughput Screening:** The colorimetric nature of the assay makes it suitable for high-throughput screening of enzyme inhibitors.
- **Prodrug Research:** The ester linkage can be explored in the design of prodrugs, where an active pharmaceutical ingredient is released upon enzymatic cleavage in the body.

While **Dodecyl 4-nitrobenzoate** itself may not be a therapeutic agent, its utility as a research tool is significant in the broader context of pharmaceutical sciences.

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References

- 1. 4-Nitrobenzoic acid, dodecyl ester [webbook.nist.gov]
- 2. 4-Nitrobenzoic acid, dodecyl ester [webbook.nist.gov]
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